

comparison of (+)-3-Methylhexane and (-)-3-Methylhexane properties

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Compound of Interest

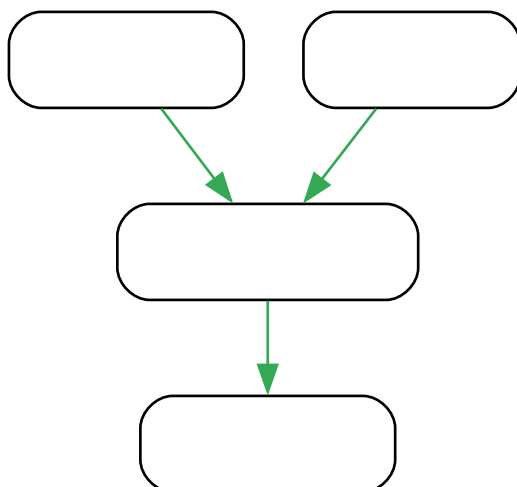
Compound Name: (-)-3-Methylhexane

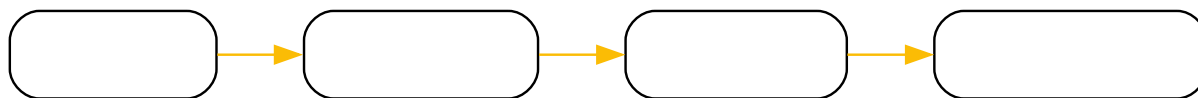
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Stereochemistry of 3-Methylhexane

3-Methylhexane possesses a single chiral center at the third carbon atom, leading to the existence of two enantiomers. The dextrorotatory enantiomer, which rotates plane-polarized light to the right, is designated as (+)-3-Methylhexane and has the (S) configuration. Its counterpart, the levorotatory enantiomer, rotates plane-polarized light to the left and is designated as **(-)-3-Methylhexane**, with the (R) configuration.





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